

Hancolupenone CAS number and IUPAC name

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Compound of Interest

Compound Name: *Hancolupenone*

Cat. No.: *B1672939*

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Hancolupenone: A Technical Overview

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a comprehensive summary of the currently available technical data for the triterpenoid **Hancolupenone**. It is intended to serve as a foundational resource for research and development activities.

Core Compound Identification

Hancolupenone is a natural product isolated from the petroleum ether extract of *Cynanchum hancockianum* (Maxim) Al. Iljinski (Asclepiadaceae).^[1] Its initial identification and characterization were reported in a 1991 publication by Lou, Li, and Zhu.^[1]

| Identifier | Value |
|------------|---|
| CAS Number | 132746-04-4 |
| IUPAC Name | (1S,3aS,5aS,5bS,7aR,11aS,13aR,13bS)-1-isopropyl-3a,5a,8,8,11a,13a-hexamethyl-1,2,3,3a,4,5,5a,5b,6,7,7a,8,10,11,11a,13,13a,13b-octadecahydro-9H-cyclopenta[a]chrysen-9-one |

Physicochemical Properties

The known physicochemical properties of **Hancolupenone** are summarized below. It is important to note that publicly available data on this compound is limited.

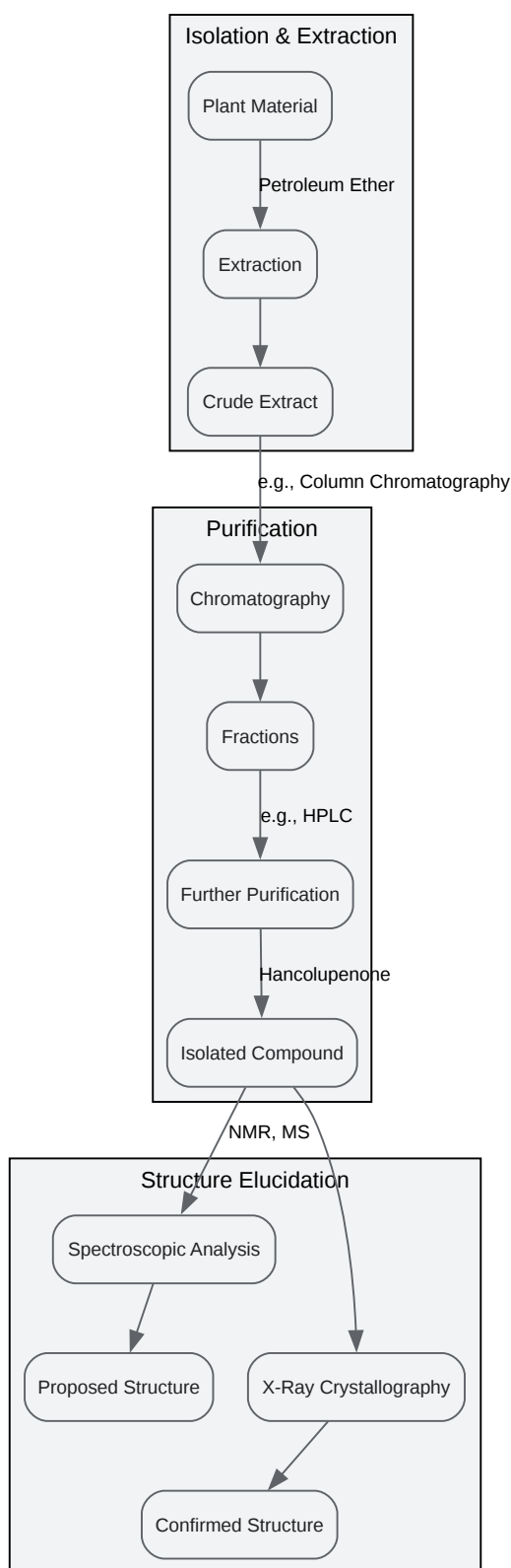
| Property | Value | Source |
|--------------------|--------------------------------|---------------------|
| Chemical Formula | C30H48O | [1] |
| Molecular Weight | 424.71 g/mol | [1] |
| Exact Mass | 424.3705 | [1] |
| Melting Point | 241-242 °C | [2] |
| Elemental Analysis | C: 84.84%, H: 11.39%, O: 3.77% | [1] |

Experimental Protocols

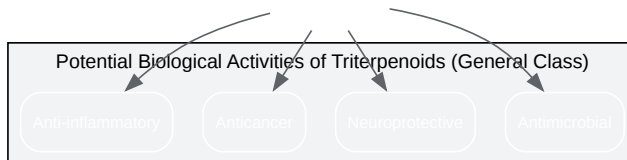
Detailed experimental protocols for the isolation and characterization of **Hancolupenone** are not extensively available in English-language literature. The original discovery publication outlines the use of the following analytical techniques for structure elucidation[\[1\]](#):

- ¹H Nuclear Magnetic Resonance (NMR)
- ¹³C NMR
- ¹H-¹H Correlated Spectroscopy (COSY)
- ¹H-¹³C COSY
- Long-range ¹H-¹³C COSY
- Mass Spectrometry (MS)
- X-Ray Analysis

A generalized workflow for the isolation and identification of a novel natural product like **Hancolupenone** is depicted below.



This diagram illustrates general activities of the triterpenoid class. These have NOT been specifically demonstrated for Hancolupenone.



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References

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- 2. hancolupenone | 132746-04-4 [m.chemicalbook.com]
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